

Leucocianidol natural sources and plant origins

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Compound Focus: Leucocianidol

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Natural Plant Sources of Leucocianidol

Leucocianidol, also known as leucocyanidin, is widely distributed in the plant kingdom. The table below catalogs plants known to contain this compound, organized by plant species and family.

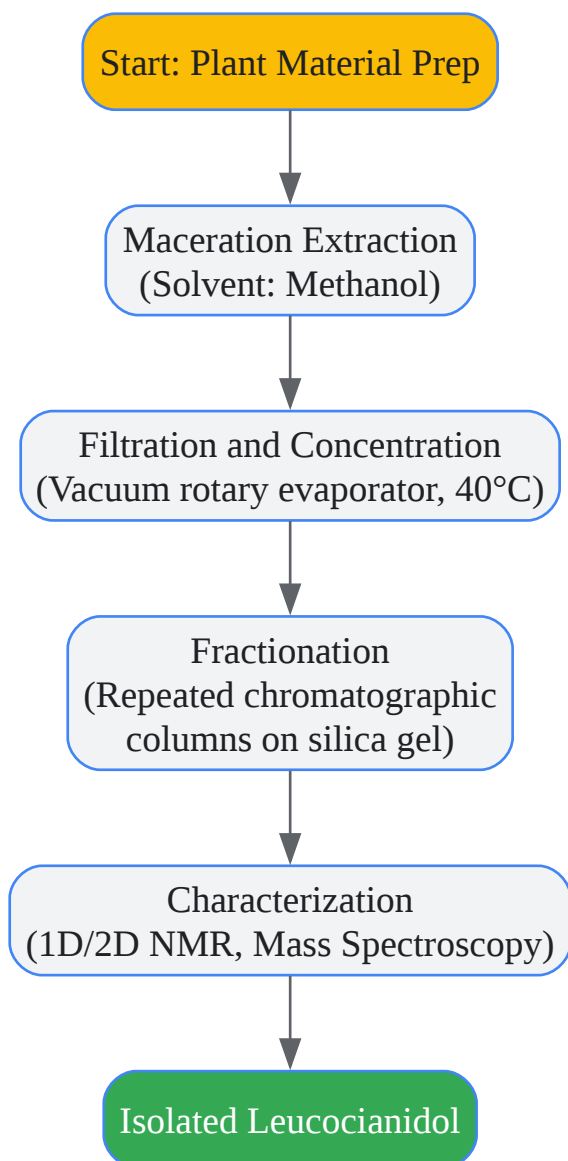
Plant Species (Botanical Name)	Plant Family	Common Name	Plant Part(s) Documented
<i>Aesculus hippocastanum</i> [1] [2]	Sapindaceae	Horse Chestnut	Seeds [1]
<i>Bergenia ciliata</i> , <i>B. pacumbis</i> , <i>B. purpurascens</i> , <i>B. stracheyi</i> [3]	Saxifragaceae	Bergenia	Multiple parts (roots, leaves, rhizome)
<i>Dodonaea viscosa</i> [4]	Sapindaceae	Hopbush	Information not specified in source
<i>Grewia bicolor</i> [5]	Malvaceae	White Berry Grewia	Leaves
<i>Theobroma cacao</i> [2]	Malvaceae	Cacao Tree	Information not specified in source
<i>Vitis vinifera</i> [2]	Vitaceae	Common Grape Vine	Information not specified in source

Plant Species (Botanical Name)	Plant Family	Common Name	Plant Part(s) Documented
<i>Zea mays</i> [2]	Poaceae	Maize / Corn	Information not specified in source
<i>Various other species</i> [2]	Various	Banana, Barley, Guava, Pine, etc.	Information not specified in source

> **Note:** The table lists plants specifically identified in the search results. For many species, the specific plant part containing **leucocianidol** was not detailed in the available sources.

Extraction, Isolation, and Analysis Protocols

Established laboratory methods can isolate **leucocianidol** from plant material for research purposes. The following workflow summarizes a protocol used for its isolation from *Grewia bicolor* leaves [5].



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Detailed Methodology:

- **Extraction:** Dried, powdered plant material (e.g., leaves) is extracted via maceration with a solvent such as methanol at room temperature for ~72 hours [5].
- **Concentration:** The resulting mixture is filtered, and the filtrate is concentrated using a vacuum rotary evaporator at a controlled temperature (e.g., 40°C) to obtain a crude extract [5].
- **Isolation:** The crude extract undergoes repeated chromatographic separation, typically using silica gel columns, to isolate individual compounds [5].
- **Characterization:** The identity and purity of isolated **leucocianidol** are confirmed through spectroscopic techniques, including one-dimensional and two-dimensional Nuclear Magnetic Resonance (NMR) and Mass Spectroscopy (MS) [5].

Pharmacological Activity and Research Applications

Leucocianidol shows promise in several research areas based on its bioactivity. Key findings and experimental models are summarized below.

Pharmacological Area	Observed Activity / Potential Use	Experimental Model / Context
Anti-ulcerogenic [1] [6]	Significant protective effect against aspirin-induced stomach erosions [6].	<i>In vivo</i> rat model (Wistar rats, 5 mg dose) [6].
Liver Disease Research [1]	Tool for studying non-alcoholic fatty liver disease (NAFLD) [1].	Cited as a research application [1].
Antiviral [4]	Identified as a potential inhibitor of Dengue virus NS5 methyltransferase [4].	Computational molecular docking analysis [4].
Anti-inflammatory [5]	Promising anti-inflammatory activity by inhibiting protein denaturation [5].	<i>In vitro</i> inhibition of Bovine Serum Albumin (BSA) denaturation assay [5].

Experimental Protocol: Anti-inflammatory BSA Denaturation Assay [5] This *in vitro* method is used to evaluate a compound's anti-inflammatory potential.

- **Incubation:** 50 μL of the test compound at various concentrations is mixed with 450 μL of a 1% BSA solution.
- **Heat Denaturation:** The mixture is incubated at 37°C for 20 minutes, then heated to 57°C for 3 minutes.
- **Measurement:** After cooling, 2.5 mL of phosphate buffer is added, and the absorbance is measured at 660 nm.
- **Analysis:** The percentage inhibition of denaturation is calculated relative to a control, with Diclofenac sodium typically used as a standard reference.

Research Context and Future Perspectives

While the provided data is promising, it is important to note that much of the evidence for **leucocianidol**'s bioactivity comes from *in vitro* studies and preliminary *in vivo* models [6] [4] [5]. The journey from these early findings to a developed therapeutic requires extensive further investigation.

Key research gaps that need addressing include:

- **Mechanism of Action:** Detailed studies are needed to fully elucidate the molecular pathways through which **leucocianidol** exerts its effects, such as its anti-ulcer or anti-NAFLD activities [1] [6].
- **Advanced Preclinical Studies:** Comprehensive *in vivo* pharmacokinetics, toxicity profiles, and efficacy studies in validated animal models are essential next steps.
- **Human Clinical Trials:** Ultimately, well-designed clinical trials are necessary to confirm safety and efficacy in humans.

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